

Adipic acid-d8 stability and storage conditions

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Compound of Interest

Compound Name: Adipic acid-d8

Cat. No.: B3044178

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An In-depth Technical Guide to the Stability and Storage of **Adipic Acid-d8**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adipic acid-d8, the deuterated analog of adipic acid, is a crucial tool in various scientific disciplines, particularly in drug development and metabolic research where it serves as an internal standard for mass spectrometry-based quantification. Its structural similarity to the endogenous molecule, coupled with its distinct mass, allows for precise and accurate measurements. However, the reliability of experimental data heavily relies on the stability and integrity of this isotopically labeled compound. This guide provides a comprehensive overview of the stability profile of **Adipic acid-d8**, recommended storage conditions, and detailed experimental protocols for stability assessment.

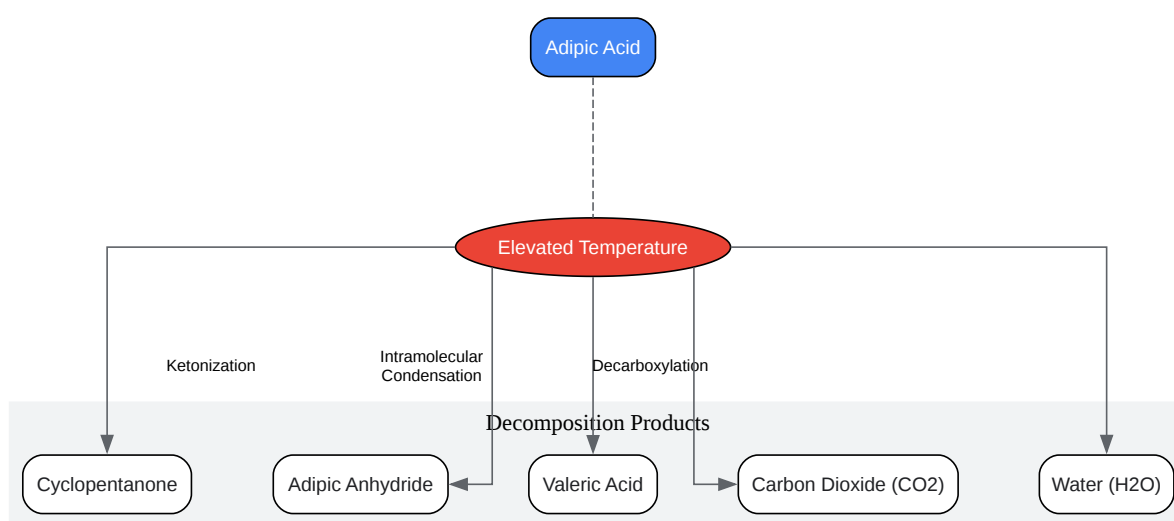
Chemical Stability and Degradation

Adipic acid, in its non-deuterated form, is a chemically stable dicarboxylic acid under standard ambient conditions.^[1] However, like all chemical compounds, its stability is not absolute and can be compromised by thermal stress, and oxidative conditions. The deuterated form, **Adipic acid-d8**, is expected to share a similar chemical stability profile, with the added consideration of isotopic stability.

Thermal Degradation

Studies on adipic acid have shown that it undergoes thermal decomposition at elevated temperatures. The primary degradation products identified include cyclopentanone, adipic anhydride, and valeric acid, along with the release of water and carbon dioxide. While specific quantitative data for the thermal decomposition of **Adipic acid-d8** is not readily available in public literature, it is anticipated to follow a similar degradation pathway.

Mandatory Visualization



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Caption: Thermal degradation pathway of Adipic Acid.

Oxidative Degradation

In aqueous solutions, particularly in the presence of oxidizing agents like sulfite, adipic acid can undergo degradation through a free-radical mechanism. This process can lead to the formation of various smaller organic acids.

Isotopic Stability: Hydrogen-Deuterium (H/D) Exchange

A primary stability concern for deuterated compounds is the potential for hydrogen-deuterium (H/D) exchange, where deuterium atoms on the molecule are replaced by hydrogen atoms from the environment (e.g., from protic solvents or atmospheric moisture). The deuterium atoms in **Adipic acid-d8** are located on carbon atoms that are alpha and beta to the carboxylic acid groups. These positions can be susceptible to H/D exchange, especially in protic solvents (e.g., water, methanol) and under acidic or basic conditions. While the C-D bond is generally stable, prolonged exposure to such conditions should be avoided to maintain the isotopic purity of the standard.

Storage and Handling

Proper storage and handling are paramount to preserving the chemical and isotopic integrity of **Adipic acid-d8**.

Recommended Storage Conditions

The following table summarizes the recommended storage conditions for **Adipic acid-d8** based on supplier recommendations and general guidelines for stable isotope-labeled compounds.

| Parameter | Solid Form | Stock Solutions | Rationale |
|-------------|--|--|---|
| Temperature | 2-8°C (Short-term) -20°C (Long-term) | -20°C (up to 1 month) [2] -80°C (up to 6 months)[2] | Lower temperatures minimize the rate of chemical degradation. |
| Atmosphere | Store under an inert atmosphere (e.g., Argon, Nitrogen) in a tightly sealed container. | Purge headspace with inert gas before sealing. | Minimizes exposure to atmospheric moisture and oxygen, reducing the risk of hydrolysis and oxidation. |
| Light | Store in a dark place or use amber vials. | Store in amber vials or protect from light. | Protects against potential photodegradation. |
| Container | Tightly sealed glass vials with PTFE-lined caps. | Tightly sealed glass vials with PTFE-lined caps. | Prevents contamination and solvent evaporation. |

Handling Precautions

- **Hygroscopicity:** Adipic acid is hygroscopic. Handle in a dry environment, such as a glove box or under a stream of inert gas, to minimize moisture absorption.
- **Solvent Selection:** For preparing stock solutions, use high-purity, anhydrous aprotic solvents (e.g., acetonitrile, ethyl acetate) whenever possible to minimize the risk of H/D exchange. If protic solvents are necessary, prepare solutions fresh and store them at low temperatures for the shortest possible duration.
- **General Laboratory Safety:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Handle the compound in a well-ventilated area.

Experimental Protocols for Stability Assessment

A comprehensive stability study for **Adipic acid-d8** should evaluate both its chemical purity and its isotopic enrichment over time under various stress conditions.

Stability-Indicating Assay

A stability-indicating analytical method is one that can accurately quantify the active ingredient without interference from degradants, impurities, or excipients. For **Adipic acid-d8**, a reversed-phase high-performance liquid chromatography (RP-HPLC) method coupled with mass spectrometry (MS) is recommended.

Methodology:

- Column: C18 stationary phase (e.g., 150 mm x 4.6 mm, 3.5 µm).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Column Temperature: Maintained at a constant temperature (e.g., 30°C).
- Detection: Mass spectrometry (e.g., triple quadrupole or high-resolution mass spectrometer) operating in negative ion mode. Monitor the parent ion of **Adipic acid-d8** and its potential degradation products.
- Sample Preparation: Accurately weigh and dissolve **Adipic acid-d8** in a suitable solvent to a known concentration.

Forced Degradation Study

Forced degradation studies are conducted to identify potential degradation products and pathways.

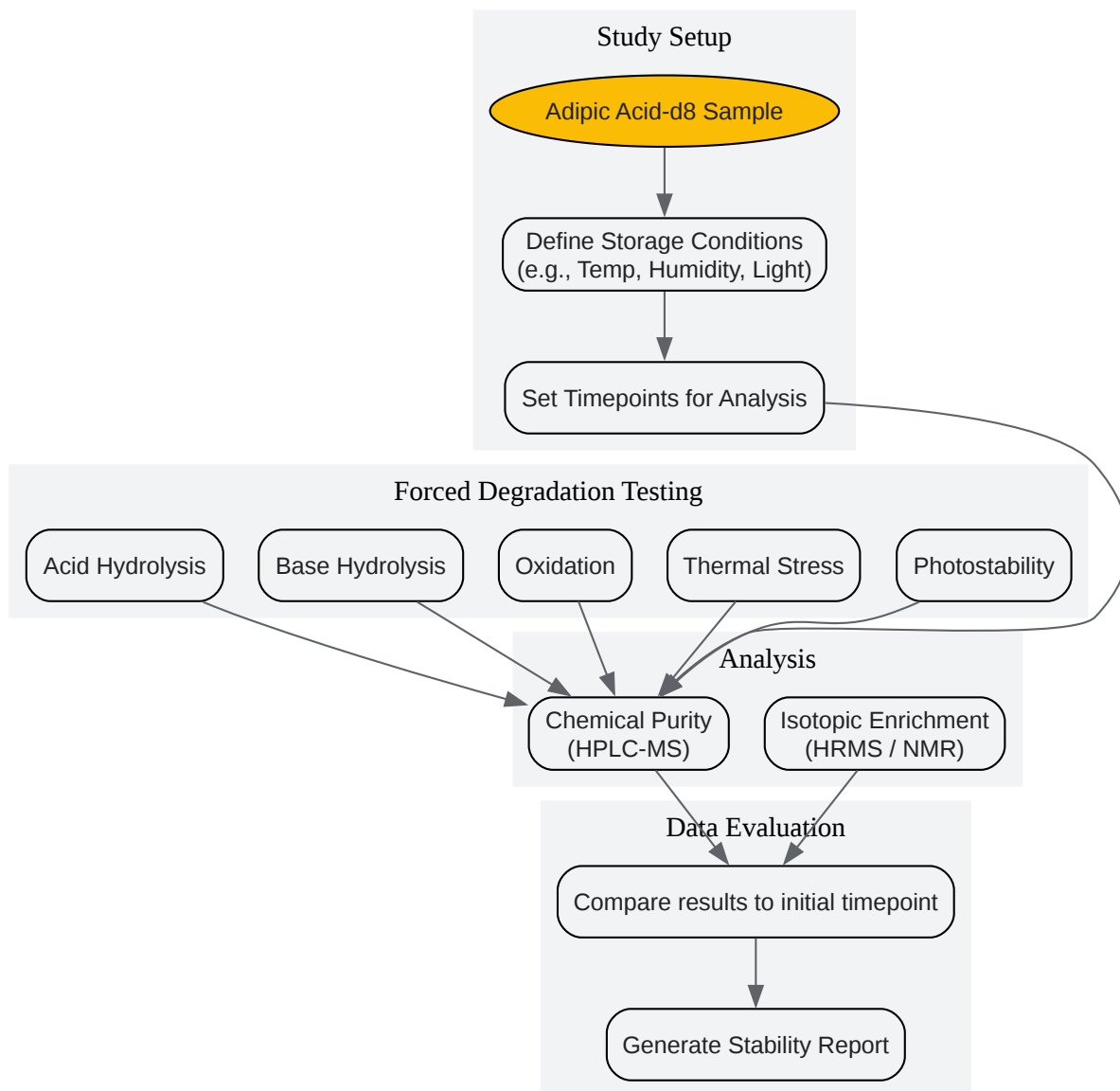
| Stress Condition | Methodology |
|------------------|---|
| Acid Hydrolysis | Dissolve Adipic acid-d8 in a dilute solution of a strong acid (e.g., 0.1 M HCl) and heat at a controlled temperature (e.g., 60°C) for a defined period. Neutralize the solution before analysis. |
| Base Hydrolysis | Dissolve Adipic acid-d8 in a dilute solution of a strong base (e.g., 0.1 M NaOH) and maintain at a controlled temperature (e.g., 60°C) for a defined period. Neutralize the solution before analysis. |
| Oxidation | Treat a solution of Adipic acid-d8 with an oxidizing agent (e.g., 3% hydrogen peroxide) at a controlled temperature. |
| Thermal Stress | Expose the solid material to dry heat at an elevated temperature (e.g., 105°C) for a specified duration. |
| Photostability | Expose the solid material or a solution to controlled UV and visible light as per ICH Q1B guidelines. |

Isotopic Enrichment Analysis

High-resolution mass spectrometry (HRMS) or nuclear magnetic resonance (NMR) spectroscopy can be used to assess the isotopic purity of **Adipic acid-d8**.

- HRMS: Acquire a high-resolution full scan mass spectrum of the molecular ion. Determine the isotopic enrichment by measuring the relative intensities of the labeled (M+n) and unlabeled (M) isotopic peaks.
- ¹H NMR: Acquire a proton NMR spectrum. The absence or significant reduction of signals corresponding to the deuterated positions confirms high isotopic enrichment.

Mandatory Visualization



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Caption: Workflow for a comprehensive stability study of **Adipic Acid-d8**.

Conclusion

The stability of **Adipic acid-d8** is critical for its effective use as an internal standard and tracer in scientific research. While chemically robust under recommended storage conditions, potential degradation pathways, including thermal decomposition and H/D exchange, must be considered. By adhering to the storage and handling guidelines outlined in this document and implementing rigorous stability testing protocols, researchers can ensure the integrity of their **Adipic acid-d8** standard, leading to more reliable and reproducible experimental outcomes.

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References

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- 2. benchchem.com [benchchem.com]
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